

A Comparative Analysis of Rhodizonate Salts for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Potassium rhodizonate*

Cat. No.: *B081583*

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An in-depth guide to the properties, performance, and applications of common rhodizonate salts, featuring experimental protocols and data-driven comparisons.

Rhodizonate salts are organic compounds that have found significant utility in various scientific fields, primarily due to the ability of the rhodizonate dianion to form intensely colored complexes with various metal ions. This property has made them invaluable as indicators in chemical analysis, particularly for the detection of heavy metals. This guide provides a comparative analysis of the most commonly used rhodizonate salts—sodium rhodizonate and **potassium rhodizonate**—to assist researchers, scientists, and drug development professionals in selecting the appropriate salt for their specific application.

Physicochemical Properties and Performance

The efficacy of a rhodizonate salt in a given application is largely dictated by its physical and chemical properties. While both sodium and **potassium rhodizonate** are effective chelating agents, they exhibit notable differences in their solubility, stability, and performance in analytical tests.

Property	Sodium Rhodizonate	Potassium Rhodizonate	Barium Rhodizonate	Lead Rhodizonate	Strontium Rhodizonate
Formula	C ₆ Na ₂ O ₆	C ₆ K ₂ O ₆	C ₆ BaO ₆	C ₆ PbO ₆	C ₆ SrO ₆
Molar Mass	214.04 g/mol	246.27 g/mol	305.41 g/mol	375.28 g/mol	255.70 g/mol
Appearance	Dark brown, crystalline powder	Black-reddish solid[1]	Red-brown precipitate[2]	Dark violet precipitate[2]	Red-brown precipitate[2]
Solubility in Water	Soluble	Poorly soluble[1]	Insoluble	Insoluble	Insoluble
Stability of Aqueous Solution	Decomposes within a few days, even when refrigerated[2]	Solutions are stable for about 1 hour and must be used immediately[1]	---	---	---
Detection Limit for Lead (Pb ²⁺)	0.1 µg; as low as 600 ppm in paint	Not explicitly found in search results	---	---	---
Detection Limit for Barium (Ba ²⁺)	0.25 µg	---	---	---	---
Detection Limit for Strontium (Sr ²⁺)	---	---	---	---	4.75 ppm[2]
Stability Constants (log K) with Pb ²⁺	Data not available in a comparative table	Data not available in a comparative table	---	---	---

Stability Constants (log K) with Ba ²⁺	Data not available in a comparative table	Data not available in a comparative table	---	---	---
Stability Constants (log K) with Sr ²⁺	Data not available in a comparative table	Data not available in a comparative table	---	---	---

Experimental Protocols

Detailed and reproducible experimental protocols are critical for obtaining reliable results. Below are the methodologies for the synthesis of **potassium rhodizionate** and the widely used sodium rhodizionate spot test for the detection of lead.

Synthesis of Potassium Rhodizionate from Inositol

This protocol describes the oxidation of inositol to produce **potassium rhodizionate**.

Materials:

- Inositol (10 g)
- Concentrated Nitric Acid (68%, 25 mL)
- Glacial Acetic Acid (50 mL)
- Potassium Hydroxide (40 g)
- Deionized Water
- Isopropanol (100 mL)
- Round-bottom flask with reflux condenser
- Heating mantle

- Ice bath
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper

Procedure:

- In a round-bottom flask, combine 10 g of inositol and 25 mL of concentrated nitric acid.
Caution: This reaction produces toxic nitrogen dioxide fumes and should be performed in a well-ventilated fume hood.
- Set up a reflux condenser and heat the mixture to a gentle boil for 3 hours.
- After 3 hours, allow the mixture to cool to room temperature.
- Carefully add deionized water to bring the total volume to 100 mL.
- Add 50 mL of glacial acetic acid to the solution. This helps to maintain an acidic environment, as rhodizonates are unstable under basic conditions.^[1]
- Place the flask in an ice bath and begin stirring.
- Slowly add 40 g of potassium hydroxide in small portions. The addition is exothermic and will cause the solution to heat up and bubble. Allow the solution to cool between additions. The solution will turn a black/black-red color as the **potassium rhodizonate** precipitates.^[1]
- Once all the potassium hydroxide has been added, remove the flask from the ice bath and continue stirring overnight at room temperature. This allows for the oxidation of any remaining intermediates by dissolved oxygen, increasing the yield.^[1]
- Collect the precipitate by vacuum filtration using a Buchner funnel.
- Wash the precipitate with 100 mL of isopropanol.
- Allow the **potassium rhodizonate** to air dry completely.

Sodium Rhodizonate Spot Test for Lead (Pb^{2+})

This qualitative test is a rapid and sensitive method for the detection of lead on various surfaces, commonly used in forensic science for gunshot residue analysis.^[3]

Materials:

- Saturated aqueous solution of sodium rhodizonate (freshly prepared)
- Buffer solution (pH 2.8): Dissolve 1.9 g of sodium bitartrate and 1.5 g of tartaric acid in 100 mL of deionized water.
- 5% (v/v) Hydrochloric acid solution
- Spray bottles for each solution
- Filter paper (for testing loose particles)
- Known lead sample (for positive control)

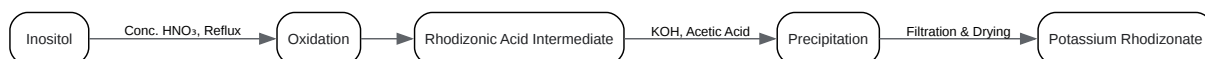
Procedure:

- **Preparation of Saturated Sodium Rhodizonate Solution:** Add a small amount of sodium rhodizonate powder to a beaker and add deionized water dropwise while stirring until a dark tea-colored solution is formed with a small amount of undissolved solid remaining. This solution is unstable and should be prepared fresh, as it is typically ineffective after one hour.^[3]
- **Sample Preparation:** The surface to be tested is directly used. If testing for loose particles, they can be collected on a piece of filter paper.
- **Initial Test:** In a fume hood, spray the test area with the saturated sodium rhodizonate solution. A yellow background color will appear.
- **Buffering and Color Development:** Spray the same area with the pH 2.8 buffer solution. This will eliminate the yellow background and, in the presence of lead and some other heavy metals, a pink color will develop.^[3]
- **Confirmation for Lead:** To specifically confirm the presence of lead, spray the pink area with the 5% hydrochloric acid solution. If lead is present, the pink color will fade and a blue-violet

color will appear.[3] This confirmatory step is crucial as other ions like barium can also form a red-brown complex with rhodizonate, but this color is independent of pH.[2]

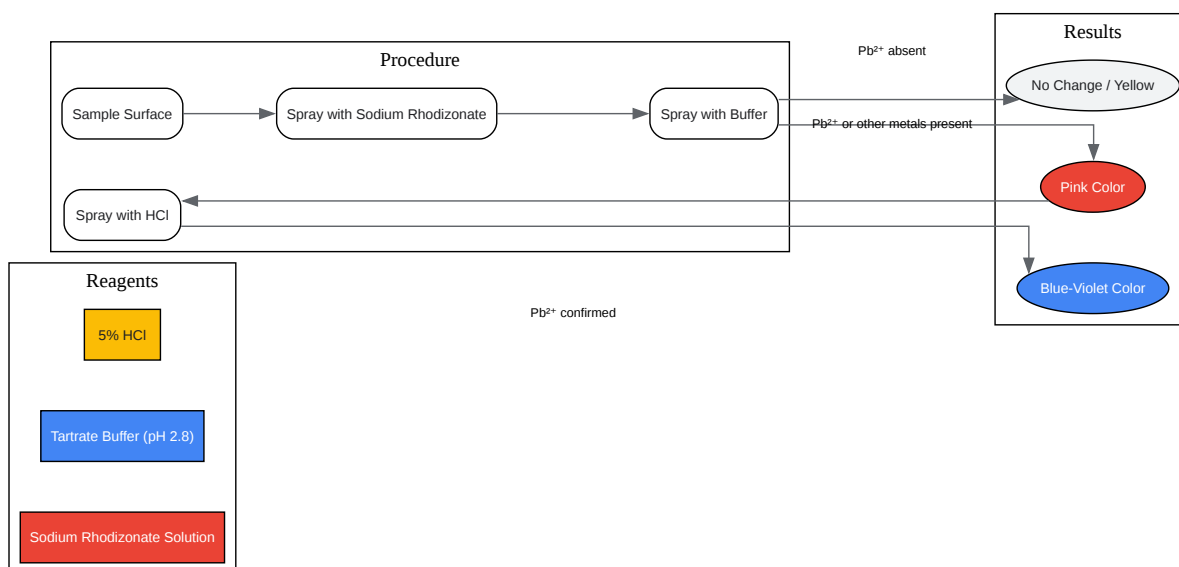
Visualizing Experimental Workflows

The following diagrams illustrate key processes involving rhodizonate salts.



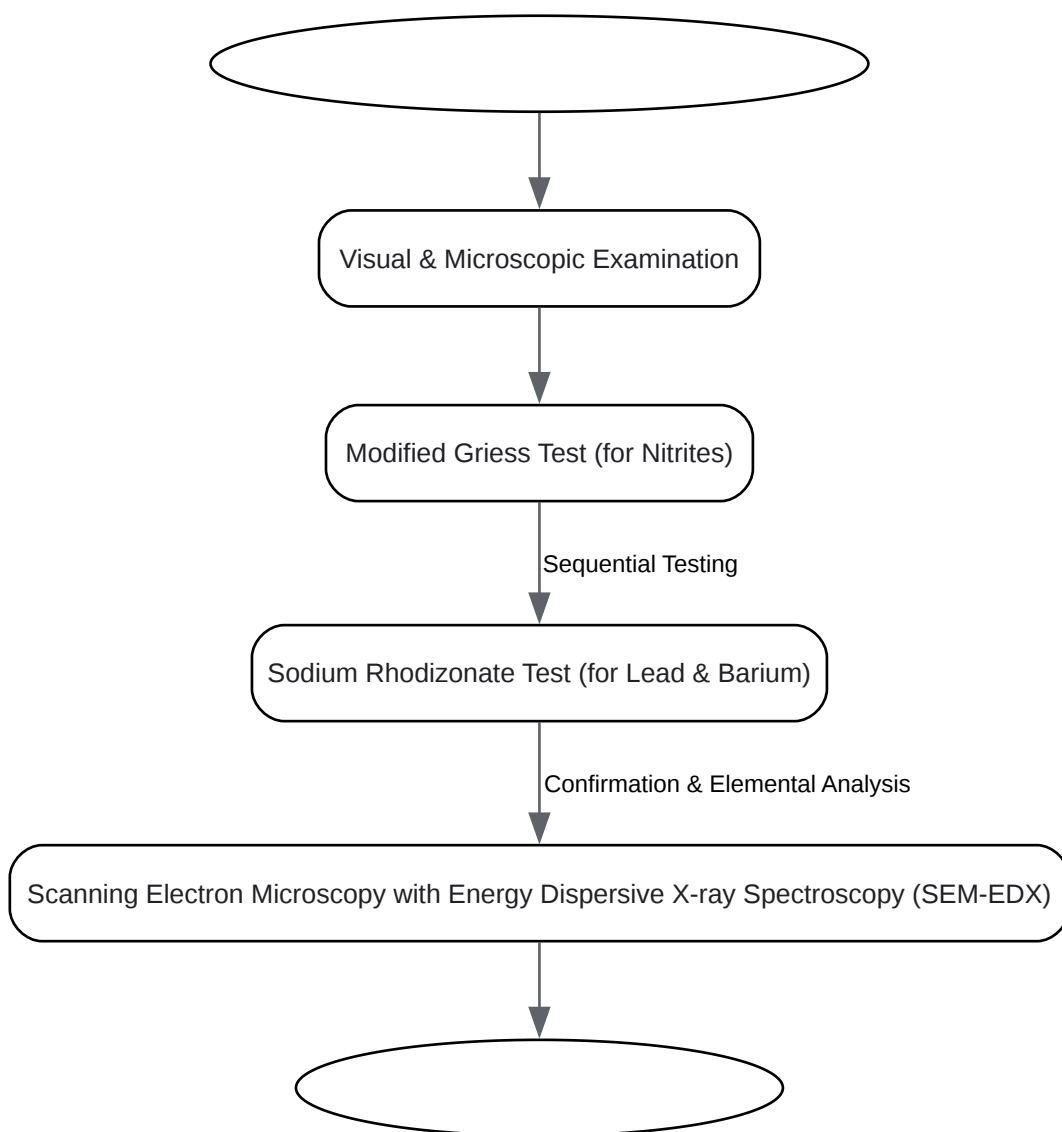
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Caption: Synthesis of **Potassium Rhodizonate** from Inositol.



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Caption: Workflow for the Sodium Rhodizonate Spot Test for Lead.



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Caption: Sequential Analysis of Gunshot Residue.

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